

CAY10526: A Technical Guide for T-Cell Lymphoma Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CAY10526

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the research on **CAY10526**, a selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1), in the context of T-cell lymphoma (TCL). The information presented is based on preclinical studies and is intended to provide a comprehensive resource for researchers investigating novel therapeutic strategies for this aggressive malignancy.

Introduction to CAY10526 and its Target

CAY10526 is a potent and selective inhibitor of mPGES-1, an enzyme responsible for the terminal step in the biosynthesis of prostaglandin E2 (PGE2).[1] PGE2 has been implicated in various cancer-related processes, including proliferation, apoptosis evasion, and immune suppression. In T-cell lymphoma, mPGES-1 is found to be highly expressed compared to normal peripheral blood mononuclear cells, suggesting it as a potential therapeutic target.[1] By inhibiting mPGES-1, **CAY10526** effectively reduces the production of PGE2, thereby influencing downstream signaling pathways that contribute to the malignant phenotype of TCL cells.[1]

Quantitative Data Summary

The following tables summarize the key quantitative findings from in vitro studies of **CAY10526** on the Hut78 T-cell lymphoma cell line.

Table 1: In Vitro Efficacy of **CAY10526** in Hut78 Cells[1]

Parameter	Value	Experimental Condition
IC50	27.64 μ M	24-hour treatment

Table 2: Effect of **CAY10526** on Apoptosis and Protein Expression in Hut78 Cells (24-hour treatment)[1]

CAY10526 Concentration	Apoptosis Rate	Relative Expression of Cleaved Caspase-3 (Normalized to Control)
0 μ M (Control)	Baseline	1.0
10 μ M	Increased	Significantly Increased
20 μ M	Increased	Significantly Increased
40 μ M	Significantly Increased	Significantly Increased
80 μ M	Significantly Increased	Significantly Increased

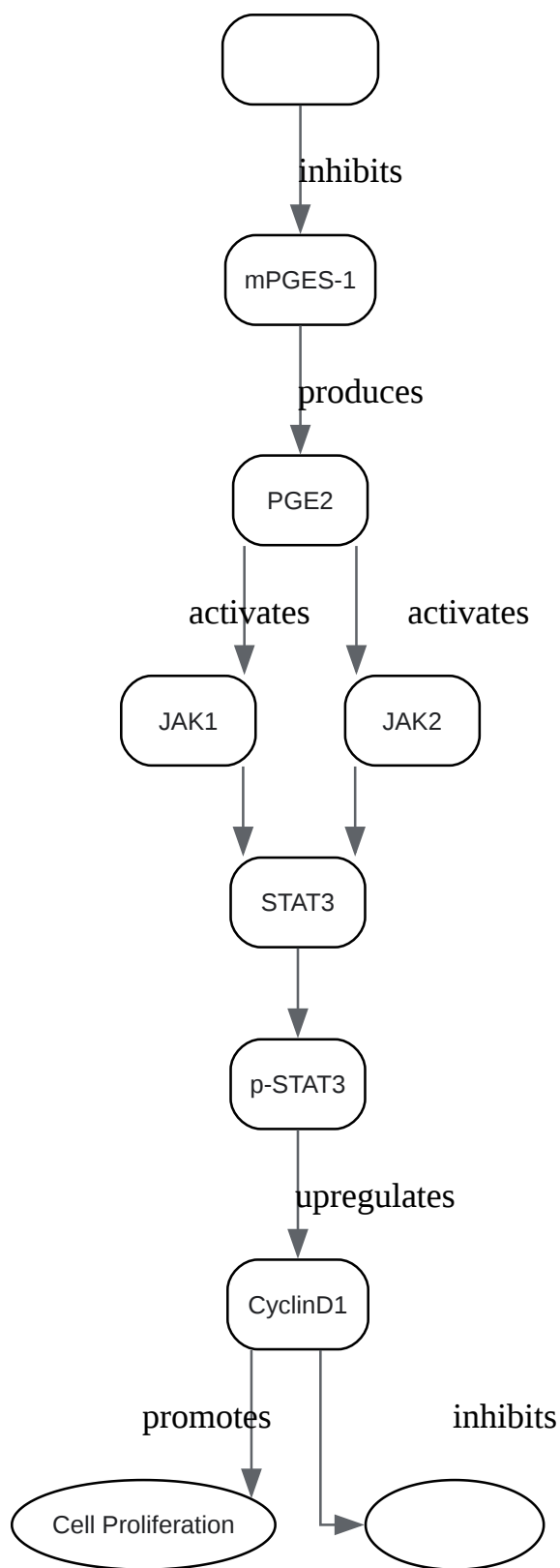
Note: The primary research article indicates a significant, dose-dependent increase in apoptosis and cleaved caspase-3 expression. Precise numerical values for apoptosis rates and densitometry at each concentration were not provided in the text.

Signaling Pathways Modulated by CAY10526

CAY10526-mediated inhibition of mPGES-1 and subsequent reduction in PGE2 levels lead to the suppression of multiple signaling pathways critical for T-cell lymphoma cell proliferation and survival. The primary pathways affected are the JAK/STAT, PI3K/AKT, and TGF- β /Smad3 pathways.[1]

JAK/STAT Pathway

CAY10526 treatment leads to a decrease in the expression of JAK1 and JAK2, and a reduction in the phosphorylation of STAT3. This inhibition of the JAK/STAT pathway is associated with the downregulation of downstream targets like CyclinD1, which plays a role in cell cycle progression and apoptosis regulation.[1][2]



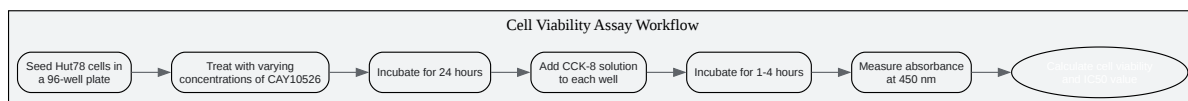
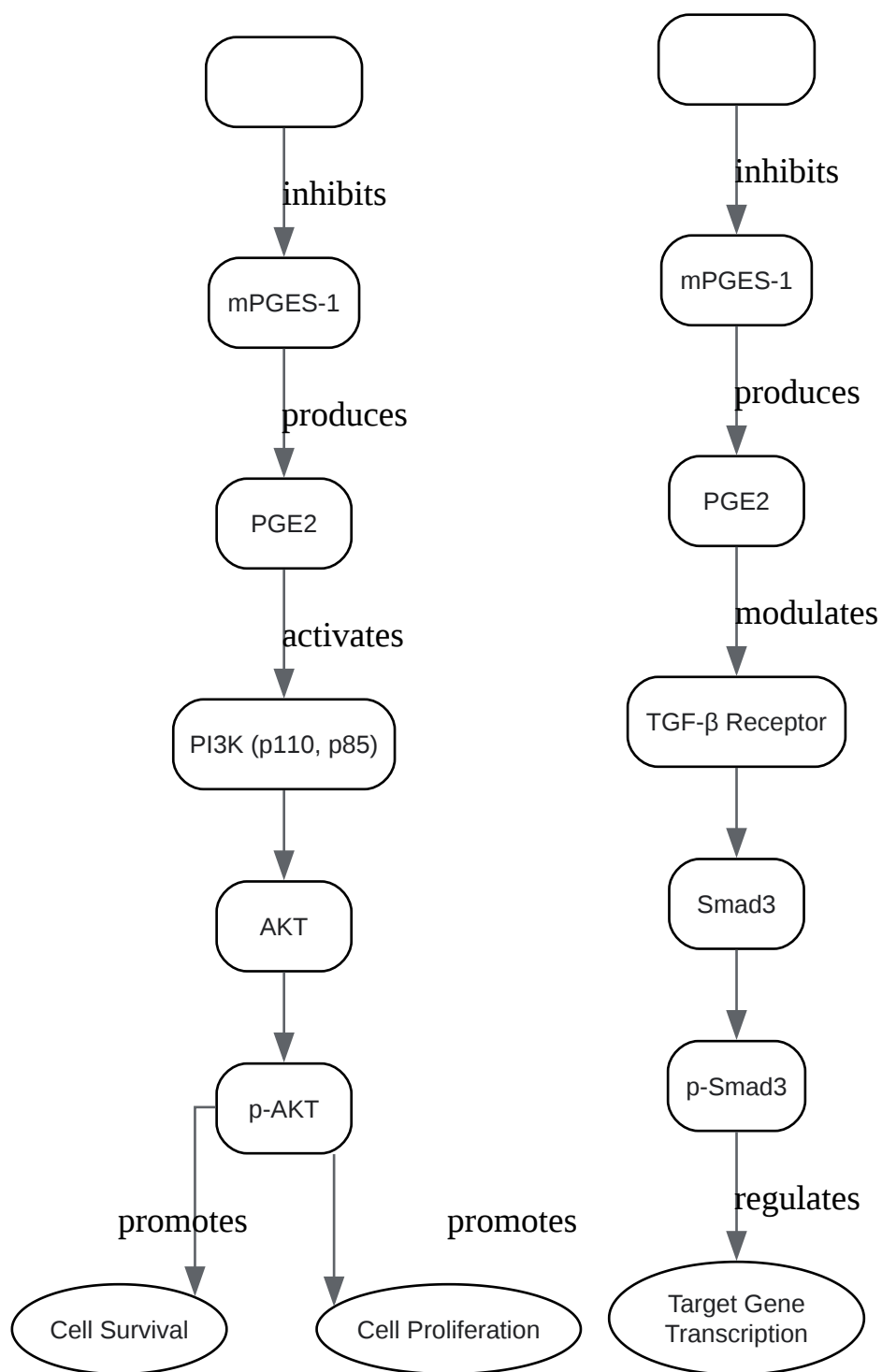
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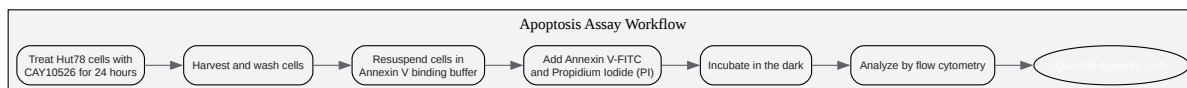
Caption: **CAY10526** inhibits the JAK/STAT signaling pathway.

PI3K/AKT Pathway

The study on Hut78 cells demonstrated that **CAY10526** treatment resulted in decreased expression of the PI3K subunits p110 and p85, as well as reduced phosphorylation of AKT.[1]

The PI3K/AKT pathway is a crucial regulator of cell survival and proliferation.[1]





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References

- 1. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- β /Smad3 and PI3K/AKT signal pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Growth of T-cell lymphoma cells is inhibited by mPGES-1/PGE2 suppression via JAK/STAT, TGF- β /Smad3 and PI3K/AKT signal pathways - Li - Translational Cancer Research [tcr.amegroups.org]
- To cite this document: BenchChem. [CAY10526: A Technical Guide for T-Cell Lymphoma Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602551/docs#cay10526-a-technical-guide-for-t-cell-lymphoma-research>]

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